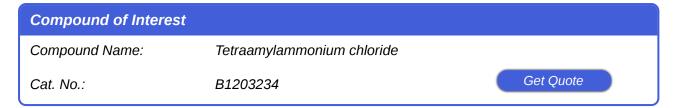


In-Depth Technical Guide to Tetraamylammonium Chloride

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Abstract

Tetraamylammonium chloride, a quaternary ammonium salt, is a chemical compound with growing interest in various scientific and industrial fields. This technical guide provides a comprehensive overview of its core properties, including its molecular weight and structure. While detailed experimental protocols for its synthesis, purification, and analysis are not widely published, this document outlines general methodologies applicable to similar quaternary ammonium compounds and presents available data. The guide also touches upon the potential applications of such compounds in drug development, acknowledging the need for further research into the specific biological activities of **tetraamylammonium chloride**.

Chemical Identity and Physical Properties

Tetraamylammonium chloride, also known as tetrapentylammonium chloride, is a quaternary ammonium salt. The central nitrogen atom is bonded to four pentyl (amyl) groups, and it exists as a salt with a chloride counter-ion.

Table 1: Chemical and Physical Properties of Tetraamylammonium Chloride



Property	Value	Reference(s)
Molecular Weight	334.02 g/mol	[1][2][3]
Chemical Formula	C20H44CIN	[1][2][3]
CAS Number	4965-17-7	[1][2][3]
Appearance	White crystalline solid	[2]
Melting Point	~195 °C	[2]
Synonyms	Tetrapentylammonium chloride, Tetra-n-pentylammonium chloride	[2]

Synthesis and Purification

Detailed, peer-reviewed synthesis and purification protocols specifically for **tetraamylammonium chloride** are not readily available in the public domain. However, a general and widely used method for the synthesis of quaternary ammonium salts is the Menshutkin reaction. This reaction involves the alkylation of a tertiary amine with an alkyl halide.

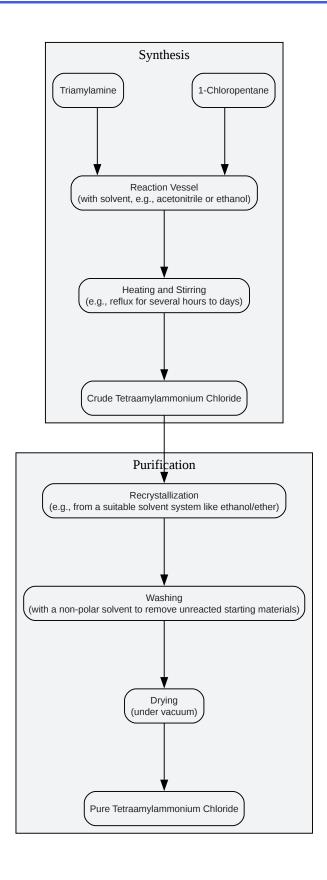
General Synthesis Protocol (Hypothetical)

A plausible synthesis route for **tetraamylammonium chloride** would involve the reaction of triamylamine with 1-chloropentane.

Reaction: $(CH_3(CH_2)_4)_3N + CH_3(CH_2)_4CI \rightarrow [N(CH_2(CH_2)_3CH_3)_4]^+CI^-$

Experimental Workflow:





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Caption: General workflow for the synthesis and purification of **Tetraamylammonium Chloride**.

Methodology:

- Reaction Setup: Triamylamine and a molar excess of 1-chloropentane would be dissolved in a suitable polar aprotic solvent, such as acetonitrile or ethanol, in a round-bottom flask equipped with a reflux condenser.
- Reaction Conditions: The reaction mixture would be heated to reflux and stirred for a period ranging from several hours to a few days, depending on the reactivity of the substrates. The progress of the reaction could be monitored by techniques like Thin Layer Chromatography (TLC).
- Isolation of Crude Product: After the reaction is complete, the solvent would be removed under reduced pressure. The resulting crude solid would likely contain the desired product along with unreacted starting materials.
- Purification: Purification would typically be achieved by recrystallization from an appropriate solvent system. A common technique involves dissolving the crude product in a minimal amount of a good solvent (e.g., ethanol) and then adding a poor solvent (e.g., diethyl ether) until precipitation occurs. The resulting crystals would be collected by filtration.
- Washing and Drying: The purified crystals would be washed with a non-polar solvent to remove any remaining impurities and then dried under vacuum to yield the final product.

Analytical Characterization

Specific analytical data like NMR and mass spectra for **tetraamylammonium chloride** are not widely available in public databases. The following describes the expected analytical characterization methods.

Nuclear Magnetic Resonance (NMR) Spectroscopy

• ¹H NMR: The proton NMR spectrum is expected to show characteristic signals for the pentyl (amyl) groups. These would include a triplet for the terminal methyl (CH₃) group, multiplets for the internal methylene (CH₂) groups, and a distinct multiplet for the methylene group



directly attached to the nitrogen atom, which would be shifted downfield due to the positive charge on the nitrogen.

• ¹³C NMR: The carbon-13 NMR spectrum would show distinct signals for each of the five carbon atoms in the pentyl chains. The carbon atom directly bonded to the nitrogen would be the most deshielded.

Mass Spectrometry (MS)

Mass spectrometry would be used to confirm the molecular weight of the cation. The expected mass for the tetraamylammonium cation ($[N(C_5H_{11})_4]^+$) is approximately 298.35 m/z.

Applications in Drug Development

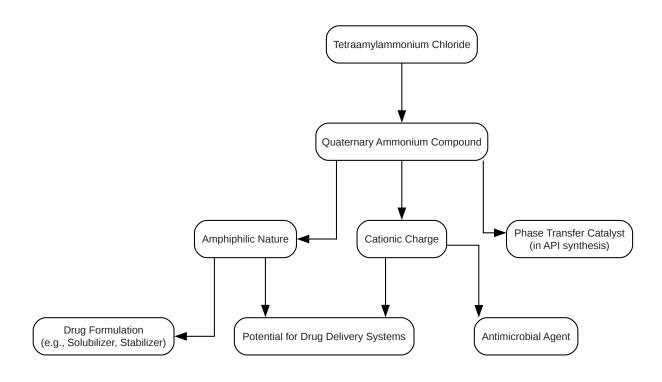
While specific research on the applications of **tetraamylammonium chloride** in drug development is limited, quaternary ammonium compounds, in general, have several roles in this field.

- Excipients: Their amphiphilic nature can make them useful as solubilizing agents or stabilizers in drug formulations.
- Antimicrobial Agents: Many quaternary ammonium compounds exhibit broad-spectrum antimicrobial activity.
- Phase Transfer Catalysts: In the synthesis of active pharmaceutical ingredients (APIs), they
 can be used as phase transfer catalysts to facilitate reactions between reactants in different
 phases.

It is important to note that the biological activity and potential toxicity of **tetraamylammonium chloride** would need to be thoroughly investigated before it could be considered for any pharmaceutical application. Currently, there is no publicly available information on any specific signaling pathways modulated by this compound.

Logical Relationship of Potential Applications:





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Caption: Potential applications of **Tetraamylammonium Chloride** in drug development.

Conclusion

Tetraamylammonium chloride is a quaternary ammonium salt with well-defined chemical and physical properties. While detailed experimental protocols for its synthesis and analysis are not readily available, established methods for similar compounds provide a strong basis for its preparation and characterization. Its potential applications in drug development are inferred from the known roles of other quaternary ammonium compounds, but specific research into its biological effects is required to validate these possibilities. This guide serves as a foundational resource for researchers and professionals interested in exploring the properties and potential of **tetraamylammonium chloride**.



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